

Propionylmaridomycin's In Vitro Efficacy Against Staphylococcus aureus: A Technical Overview

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Compound of Interest

Compound Name: *Propionylmaridomycin*

Cat. No.: *B1679647*

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This technical guide provides a detailed examination of the in vitro activity of **propionylmaridomycin**, a 16-membered macrolide antibiotic, against *Staphylococcus aureus*. The data presented herein is primarily derived from foundational studies, offering a baseline understanding of the compound's antibacterial profile. While this information is historical, it provides valuable insights for the ongoing research and development of novel antimicrobial agents.

Quantitative In Vitro Activity

The in vitro antibacterial activity of **propionylmaridomycin** against *Staphylococcus aureus* has been characterized by its Minimum Inhibitory Concentration (MIC). The following tables summarize the quantitative data from key studies.

Note: The following data is based on research conducted in 1973.^[1] These values should be interpreted in the context of the methodologies and bacterial strains prevalent at that time.

Table 1: Minimum Inhibitory Concentration (MIC) of **Propionylmaridomycin** against various *Staphylococcus aureus* strains.

Strain	Resistance Profile	MIC (µg/mL)
S. aureus 209 P	Penicillin-Susceptible	0.78
S. aureus Smith	Penicillin-Resistant	0.78
S. aureus Terajima	Erythromycin-Resistant	0.78
S. aureus MS 537	Erythromycin-Inducible Resistance	1.56
S. aureus MS 968	Erythromycin-Resistant	>100

Table 2: Influence of Inoculum Size on the MIC of **Propionylmaridomycin** against *Staphylococcus aureus* 209 P.

Inoculum Size (cells/mL)	MIC (µg/mL)
10 ⁸	1.56
10 ⁷	0.78
10 ⁶	0.78

Table 3: Influence of Medium pH on the MIC of **Propionylmaridomycin** against *Staphylococcus aureus* 209 P.

Medium pH	MIC (µg/mL)
6.0	6.25
7.0	0.78
8.0	0.2

Experimental Protocols

The methodologies outlined below are based on the procedures described in the foundational in vitro studies of **propionylmaridomycin**.

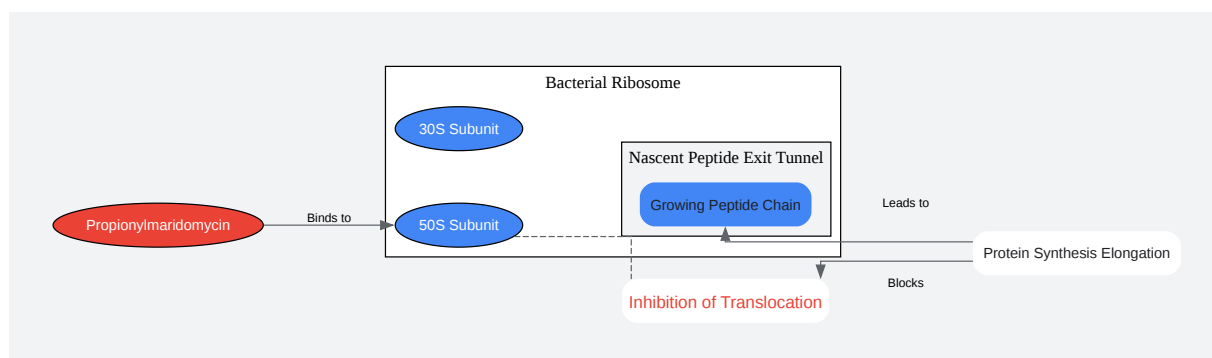
Minimum Inhibitory Concentration (MIC) Determination

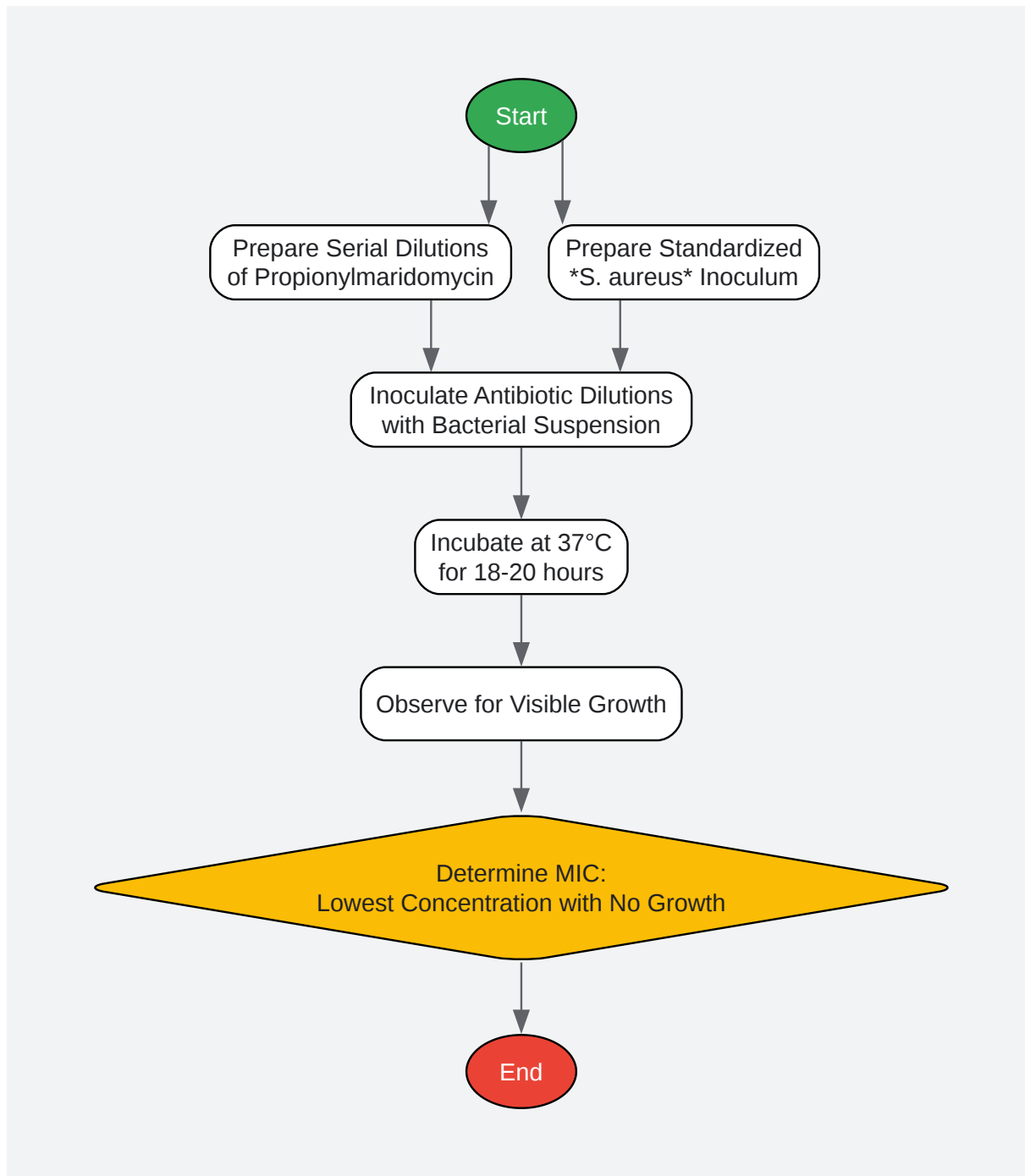
The MIC of **propionylmaridomycin** was determined using the twofold serial dilution method in a liquid medium.

- **Preparation of Antibiotic Solutions:** A stock solution of **propionylmaridomycin** was prepared and serially diluted in Trypticase Soy Broth (TSB) to obtain a range of concentrations.
- **Inoculum Preparation:** *Staphylococcus aureus* strains were cultured overnight in TSB. The bacterial suspension was then diluted to a final concentration of approximately 10^6 cells/mL.
- **Incubation:** The diluted bacterial suspension was added to the tubes containing the serially diluted antibiotic. The tubes were incubated at 37°C for 18-20 hours.
- **MIC Reading:** The MIC was determined as the lowest concentration of the antibiotic that completely inhibited visible bacterial growth.

Mechanism of Action and Experimental Workflow Visualization

The following diagrams illustrate the mechanism of action of **propionylmaridomycin** as a macrolide antibiotic and the experimental workflow for determining its in vitro activity.





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References

- 1. mdpi.com [mdpi.com]
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